

physical and chemical properties of 2-Iodo-4-nitroaniline

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Compound of Interest

Compound Name: 2-Iodo-4-nitroaniline

Cat. No.: B1222051

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An In-depth Technical Guide to the Core Physical and Chemical Properties of **2-Iodo-4-nitroaniline**

Introduction

2-Iodo-4-nitroaniline is a halogenated nitroaniline compound of significant interest in chemical research and industry. Its structure, featuring an iodine atom and a nitro group on an aniline frame, makes it a versatile chemical intermediate.^[1] This guide provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its synthesis, and its reactivity, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **2-Iodo-4-nitroaniline** are summarized below. These identifiers and physical characteristics are crucial for its handling, characterization, and application in synthesis.

Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	2-iodo-4-nitroaniline	[2][3]
CAS Number	6293-83-0	[2][3][4][5][6][7][8][9][10]
Molecular Formula	C ₆ H ₅ IN ₂ O ₂	[2][3][4][5][9][10][11]
Molecular Weight	264.02 g/mol	[2][3][4][5][7][9][11]
Canonical SMILES	<chem>C1=CC(=C(C=C1--INVALID-LINK--[O-])I)N</chem>	[2]
InChI	InChI=1S/C6H5IN2O2/c7-5-3-4(9(10)11)1-2-6(5)8/h1-3H,8H2	[2][3][4][7][11]
InChIKey	LOLSEMNGXKAZBZ-UHFFFAOYSA-N	[2][3][4][6][7][11]
MDL Number	MFCD00955758	[4][6][7]

Physical Properties

Property	Value	Reference
Appearance	Yellow to yellow-red solid/crystals.	[4][12][13]
Melting Point	105-109 °C	[4][6][7]
Boiling Point	377.6 ± 27.0 °C (Predicted)	[4][5]
Density	2.278 g/cm ³	[4]
Solubility	Soluble in Methanol.	[4]
Stability	Light Sensitive.	[4]
Storage	Keep in a dark place, under an inert atmosphere, at 2-8°C.	[4]

Spectral Data

Data Type	Details	Reference
¹ H NMR	Spectra available. Key shifts reported in (DMSO-d ₆ , 200 MHz): δ 8.38 (d, J=2.6 Hz, 1H), 7.97 (dd, J=9.0, 2.6 Hz, 1H), 6.75 (d, J=9.0 Hz, 1H), 6.73 (s, 2H).	[2] [11] [14] [15]
IR Spectra	Spectra available. Key peaks (neat): 3480, 3380, 1610, 1300 cm ⁻¹ .	[2] [14]
Mass Spectrometry	GC-MS data available.	[2]
UV-Vis (λ _{max})	360 nm (in Methanol)	[4] [13]

Experimental Protocols: Synthesis

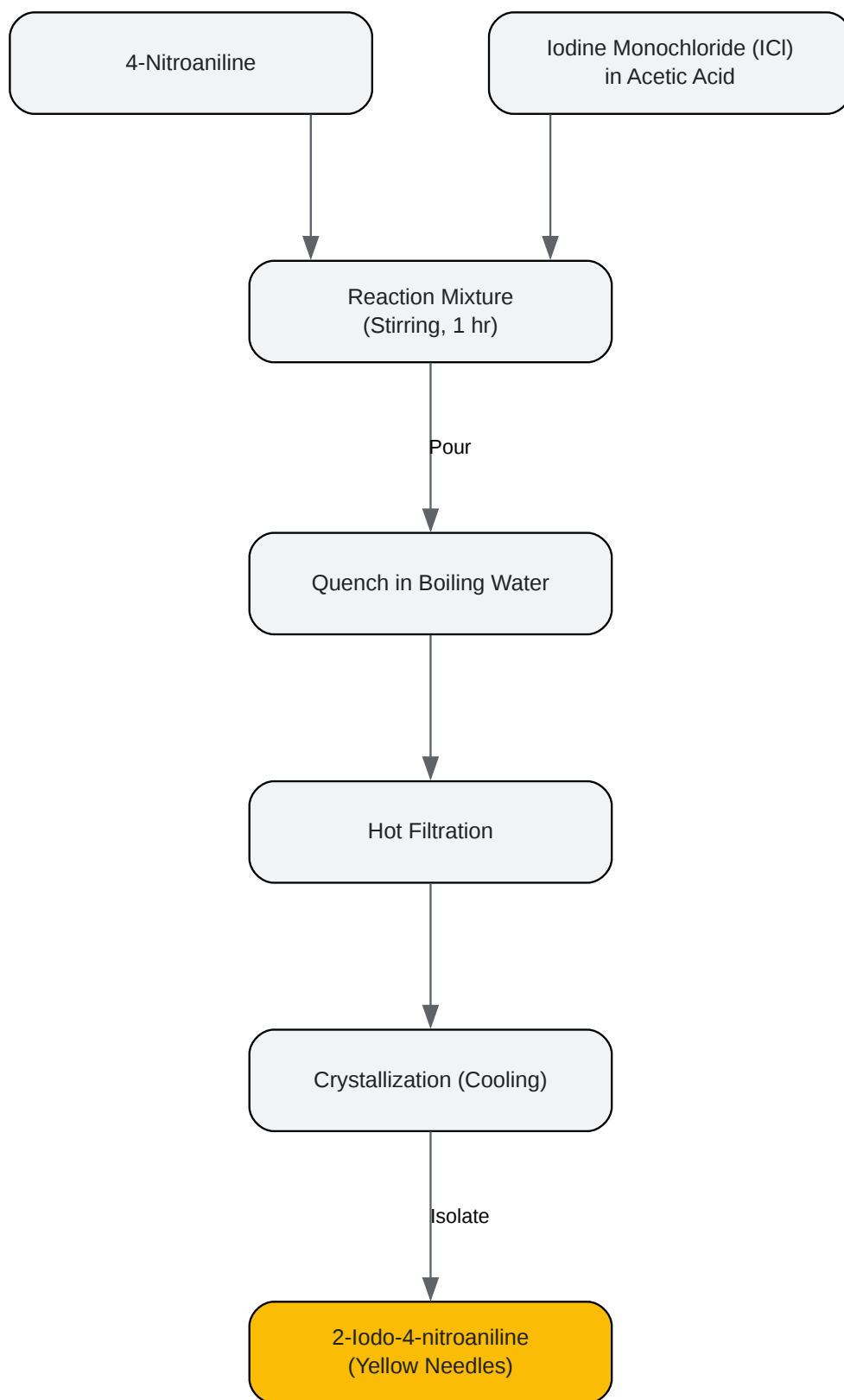
The synthesis of **2-Iodo-4-nitroaniline** is typically achieved through the direct electrophilic iodination of 4-nitroaniline.[\[1\]](#) Several methods have been documented, primarily differing in the choice of iodinating agent and solvent.

Synthesis using Iodine Monochloride (ICl) in Acetic Acid

This method is a classical approach to the synthesis of **2-Iodo-4-nitroaniline**.

- Materials:
 - 4-nitroaniline (p-nitroaniline)
 - Iodine monochloride (ICl)
 - Glacial acetic acid
- Procedure:
 - Dissolve 10 g of 4-nitroaniline in the minimum required amount of cold glacial acetic acid.
[\[12\]](#)

- Slowly add a solution of 17.8 g of iodine monochloride dissolved in acetic acid to the 4-nitroaniline solution with continuous stirring.[\[12\]](#)
- Allow the reaction mixture to stand for one hour after the addition is complete.[\[12\]](#)
- Pour the dark mixture into 1 liter of boiling water.[\[12\]](#)[\[16\]](#)
- Boil for a few minutes and then filter the hot solution.[\[12\]](#)
- Upon cooling, the filtrate will yield long yellow needles of **2-Iodo-4-nitroaniline**.[\[12\]](#)
- Collect the precipitated solid and dry.[\[16\]](#)



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Synthesis Workflow using ICI in Acetic Acid.

Synthesis using Iodine Monochloride (ICl) in Acetonitrile

This alternative procedure utilizes acetonitrile as the solvent, which can offer different solubility and reactivity characteristics.

- Materials:
 - 4-nitroaniline (27.6 g, 0.2 mol)
 - Iodine monochloride (ICl) (31.0 g, 0.19 mol)
 - Dry acetonitrile
 - Ethyl acetate
 - 20% aq. $\text{Na}_2\text{S}_2\text{O}_3$, brine
 - Na_2SO_4
 - Silica Gel (for chromatography)
 - CH_2Cl_2 -hexane
- Procedure:
 - Dissolve 4-nitroaniline in 200 mL of dry acetonitrile.[\[14\]](#)
 - Add a solution of ICl in 50 mL of acetonitrile to the mixture and stir at room temperature for 18 hours.[\[14\]](#)
 - Pour the reaction mixture into ethyl acetate.[\[14\]](#)
 - Wash the organic phase sequentially with 20% aqueous $\text{Na}_2\text{S}_2\text{O}_3$ and brine.[\[14\]](#)
 - Dry the solution over Na_2SO_4 and evaporate the solvent to yield a brown solid.[\[14\]](#)
 - Purify the crude product using column chromatography (SiO_2 / CH_2Cl_2 -hexane, 6:4 to 7:3) to afford the final product as a yellow solid.[\[14\]](#)

Synthesis using N-Iodosuccinimide (NIS)

This method employs a milder iodinating agent, N-Iodosuccinimide, which can be beneficial for sensitive substrates.

- Materials:
 - 4-nitroaniline (298.2 mg, 2.16 mmol)
 - N-Iodosuccinimide (NIS) (579.1 mg, 2.36 mmol)
 - Trimethylsilyl chloride (TMSCl) (27 μ L, 0.21 mmol)
 - Acetonitrile (3.0 mL)
 - Ethyl acetate (EtOAc)
 - Saturated aqueous NaHCO_3 and NaCl
 - Anhydrous Na_2SO_4
- Procedure:
 - Dissolve 4-nitroaniline in acetonitrile at room temperature.[\[13\]](#)
 - Add N-Iodosuccinimide (NIS) and trimethylsilyl chloride (TMSCl) and stir the reaction at room temperature.[\[13\]](#)
 - Monitor the reaction progress by thin-layer chromatography (TLC); the reaction is typically complete in about 20 minutes.[\[13\]](#)
 - Add water to the reaction mixture and extract the aqueous phase three times with ethyl acetate.[\[13\]](#)
 - Combine the organic phases and wash sequentially with saturated aqueous NaHCO_3 and saturated aqueous NaCl.[\[13\]](#)
 - Dry the organic layer over anhydrous Na_2SO_4 and concentrate under reduced pressure.[\[13\]](#)

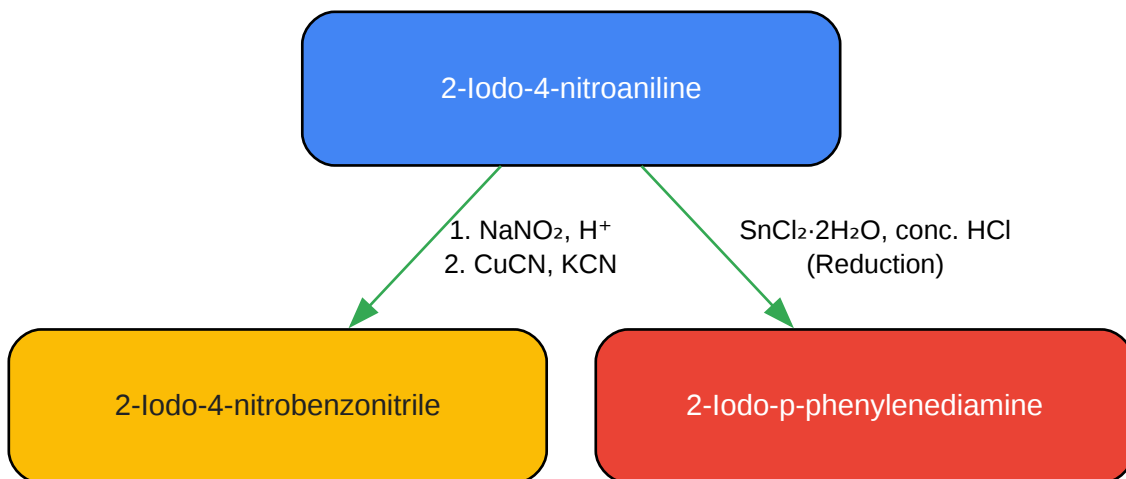
- Purify the crude product by column chromatography on silica gel to yield **2-iodo-4-nitroaniline** as yellow crystals.[13]

Chemical Reactivity and Applications

2-iodo-4-nitroaniline serves as a valuable building block for the synthesis of more complex molecules, particularly in the development of bioactive compounds.[1] The presence of the iodo, nitro, and amino groups provides multiple reactive sites for further chemical transformations.

It may be used to synthesize compounds such as:

- 2-iodo-4-nitrobenzonitrile: This is achieved via a Sandmeyer-type reaction where the amino group is converted to a diazonium salt with sodium nitrite, which then reacts with a mixture of CuCN/KCN.[13]
- 2-iodo-p-phenylenediamine: This synthesis involves the reduction of the nitro group, for example, by reacting with tin(II) chloride dihydrate in concentrated HCl.[13]



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Key Synthetic Transformations of **2-iodo-4-nitroaniline**.

Safety and Handling

2-iodo-4-nitroaniline is associated with several hazards and requires careful handling in a laboratory setting.

GHS Hazard Classification

- Hazard Statements:
 - H315: Causes skin irritation.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[17\]](#)
 - H319: Causes serious eye irritation.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[17\]](#)
 - H335: May cause respiratory irritation.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[17\]](#)
- Signal Word: Warning[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[17\]](#)
- Hazard Classifications: Skin Irritation (Category 2), Eye Irritation (Category 2), Specific target organ toxicity — single exposure (Category 3).[\[7\]](#)[\[17\]](#)

Precautionary Statements & Handling

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[5\]](#)[\[7\]](#)[\[17\]](#)
 - P264: Wash skin thoroughly after handling.[\[7\]](#)[\[17\]](#)
 - P271: Use only outdoors or in a well-ventilated area.[\[7\]](#)[\[17\]](#)
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[7\]](#)[\[17\]](#)
- Personal Protective Equipment (PPE): Eyeshields, gloves, and a dust mask (type N95 or equivalent) are recommended.[\[7\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[17\]](#)

Conclusion

2-Iodo-4-nitroaniline is a well-characterized compound with defined physical and chemical properties. The synthetic routes are established and accessible, allowing for its reliable production for research and development purposes. Its utility as a chemical intermediate, particularly for introducing the iodo-nitro-aniline scaffold into larger molecules, underscores its importance in medicinal and materials chemistry. Proper adherence to safety protocols is

essential when handling this compound due to its irritant properties. This guide serves as a foundational resource for professionals working with **2-Iodo-4-nitroaniline**.

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